

Preparation of CK1-IN-2 Hydrochloride Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: CK1-IN-2 hydrochloride

Cat. No.: B15544213

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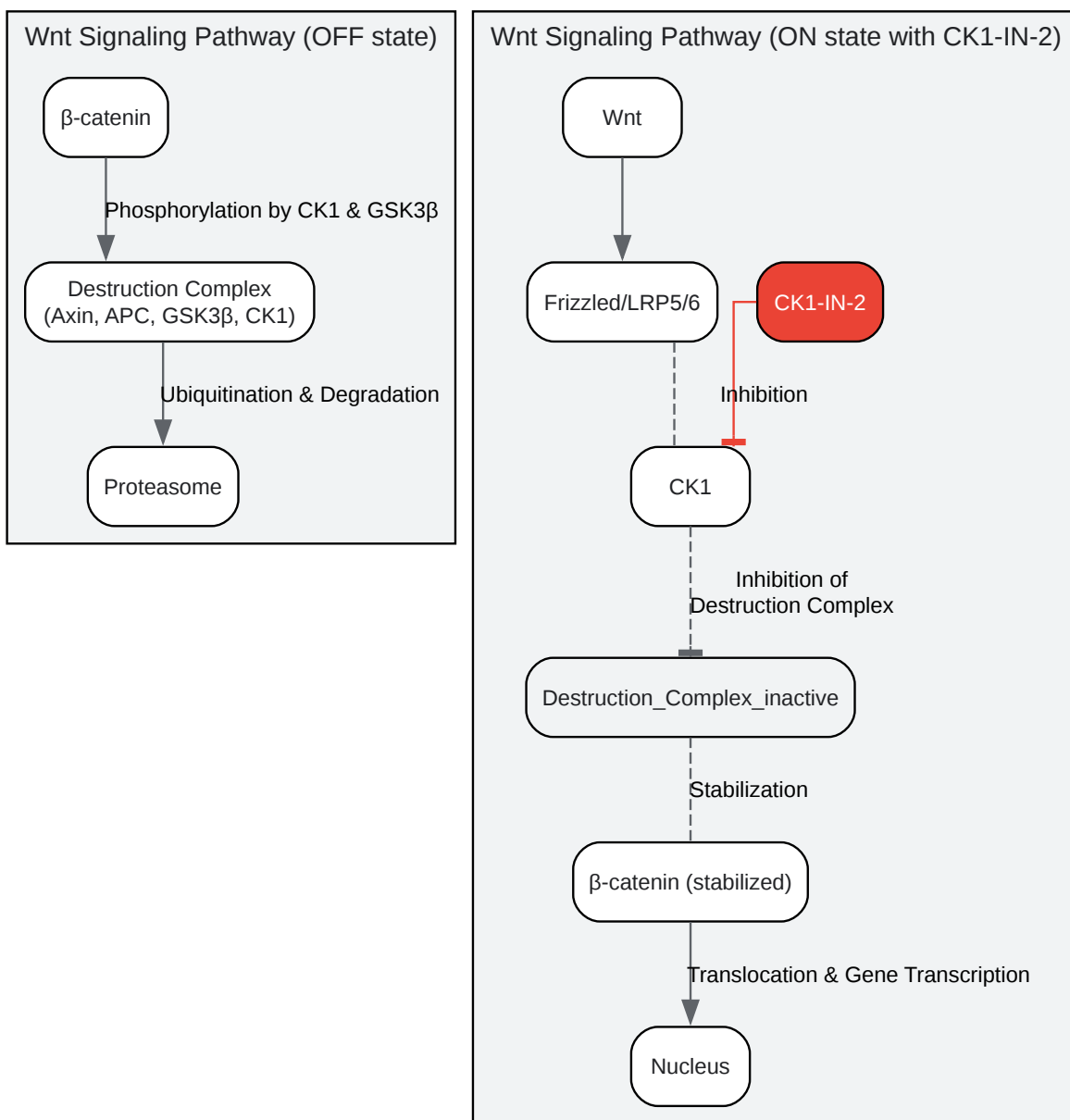
Abstract

This document provides a comprehensive guide for the preparation, storage, and handling of **CK1-IN-2 hydrochloride** stock solutions for research applications. CK1-IN-2 is a potent inhibitor of Casein Kinase 1 (CK1) isoforms, particularly CK1 α , CK1 δ , and CK1 ϵ , as well as p38 α .^[1] It functions as an ATP-competitive inhibitor, making it a valuable tool for studying the roles of these kinases in various cellular processes, including Wnt, Hedgehog, and Hippo signaling pathways. Adherence to the detailed protocols and safety guidelines outlined herein is crucial for ensuring the integrity of the inhibitor and the safety of laboratory personnel.

Physicochemical Properties and Mechanism of Action

CK1-IN-2 hydrochloride is a small molecule inhibitor that targets the ATP-binding pocket of CK1 isoforms.^[1] By blocking the kinase activity of CK1, it modulates downstream signaling pathways implicated in numerous physiological and pathological processes, including cancer and neurodegenerative diseases.

Mechanism of Action: Inhibition of CK1 Signaling



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Caption: Wnt signaling pathway modulation by CK1-IN-2.

Quantitative Data Summary

The following tables provide key quantitative data for the preparation and storage of **CK1-IN-2 hydrochloride**.

Property	Value	Notes
Solubility in DMSO	50 mg/mL (161.66 mM)	Requires warming and sonication for complete dissolution.
Molecular Weight	309.19 g/mol	-
IC ₅₀ Values	CK1α: 123 nM, CK1δ: 19.8 nM, CK1ε: 26.8 nM, p38α: 74.3 nM	Potent inhibitor of multiple kinases.[1]

Storage Conditions	Temperature	Duration	Recommendations
Solid Powder	-20°C	3 years	Store in a tightly sealed container, protected from light and moisture.
Stock Solution in DMSO	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.	

Experimental Protocols

Required Materials and Equipment

- **CK1-IN-2 hydrochloride** powder
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile, amber or light-protected microcentrifuge tubes

- Calibrated analytical balance
- Vortex mixer
- Sonicator water bath
- Calibrated micropipettes and sterile filter tips
- 0.22 μm sterile syringe filter (PTFE or nylon membrane recommended for DMSO)
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves.

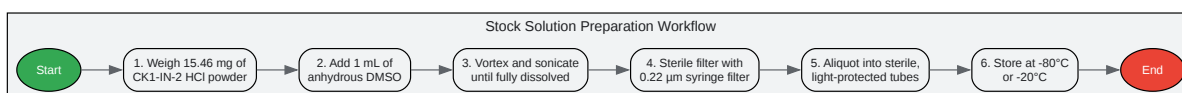
Safety Precautions

CK1-IN-2 hydrochloride is a potent chemical compound. Handle with care in a well-ventilated area, preferably within a chemical fume hood.^[2] Wear appropriate PPE at all times to avoid skin and eye contact.^{[1][3][4][5]} Refer to the Safety Data Sheet (SDS) for complete safety information.

Protocol for Preparation of a 50 mM Stock Solution

This protocol describes the preparation of 1 mL of a 50 mM **CK1-IN-2 hydrochloride** stock solution in DMSO.

Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for the preparation of **CK1-IN-2 hydrochloride** stock solution.

Step-by-Step Procedure:

- **Preparation:** Before starting, ensure the workspace is clean and all necessary materials and equipment are readily available. Don appropriate PPE.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh 15.46 mg of **CK1-IN-2 hydrochloride** powder directly into the tube.
- **Dissolution:** Add 1 mL of anhydrous, cell culture grade DMSO to the tube containing the powder.
- **Solubilization:** Tightly cap the tube and vortex the solution for 1-2 minutes. To ensure complete dissolution, place the tube in a sonicator water bath and sonicate for 10-15 minutes. The solution should be clear and free of any visible particulates. Gentle warming (up to 37°C) can aid in dissolution.
- **Sterile Filtration (Optional but Recommended):** For cell culture applications, sterile filtration is recommended.[6][7] Draw the solution into a sterile syringe, attach a 0.22 µm sterile syringe filter, and dispense the filtered solution into a new sterile, light-protected tube.[8] Use a filter with a membrane compatible with DMSO, such as PTFE or nylon.[6]
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes.[7][9]
- **Storage:** Label the aliquots clearly with the compound name, concentration, date of preparation, and your initials. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Preparation of Working Solutions

To prepare a working solution for cell culture experiments, thaw a single aliquot of the stock solution at room temperature. Dilute the stock solution to the desired final concentration using pre-warmed cell culture medium. It is advisable to perform serial dilutions to ensure accuracy. The final concentration of DMSO in the cell culture medium should typically be kept below 0.5% to avoid solvent-induced cytotoxicity.[10] Always include a vehicle control (media with the same final concentration of DMSO) in your experiments.

Quality Control

To ensure the reliability of experimental results, it is important to perform simple quality control checks on the prepared stock solution.

- **Visual Inspection:** The stock solution should be a clear, colorless to pale yellow solution, free of any visible precipitates or particulates.
- **Solubility Check:** After thawing an aliquot for an experiment, visually inspect for any precipitation. If crystals have formed, warm the solution to 37°C and vortex to redissolve.
- **Functional Assay:** The most definitive quality control is to test the activity of the prepared stock solution in a known functional assay, such as a cell-based assay measuring the inhibition of a known CK1-dependent process.
- **pH Measurement (for aqueous solutions):** While the primary stock is in DMSO, if subsequent dilutions are made in aqueous buffers for biochemical assays, ensure the final pH of the working solution is within the desired range for the experiment.

Conclusion

Proper preparation and storage of **CK1-IN-2 hydrochloride** stock solutions are fundamental for obtaining accurate and reproducible experimental data. By following these detailed protocols and adhering to the safety guidelines, researchers can confidently utilize this potent inhibitor to investigate the multifaceted roles of Casein Kinase 1 in cellular signaling and disease.

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